

Application Note and Protocol for the Preparation of Akton Standard Solution

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Compound of Interest

Compound Name: Akton

Cat. No.: B1233760

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Introduction

Akton (CAS 1757-18-2) is an organophosphate insecticide.^[1] Accurate and precise preparation of standard solutions of **Akton** is fundamental for a variety of research and development applications, including analytical method development, quality control of formulations, and residue analysis in environmental and biological matrices. This document provides a detailed protocol for the preparation of **Akton** standard solutions, along with guidelines for proper storage and quality control.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Akton** is presented in Table 1. This information is essential for the accurate preparation and handling of standard solutions.

Property	Value	Source
CAS Number	1757-18-2	[1]
Molecular Formula	C ₁₂ H ₁₄ Cl ₃ O ₃ PS	[1]
Molecular Weight	375.6 g/mol	
Appearance	Brown liquid (technical product)	
Solubility	Soluble in most organic solvents, very low water solubility.	

Experimental Protocols

Materials and Equipment

- **Akton** analytical standard (neat or certified solution)
- HPLC grade acetonitrile
- HPLC grade methanol
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated analytical balance (readability of at least 0.1 mg)
- Calibrated pipettes and sterile, disposable tips
- Amber glass vials with Teflon-lined caps
- Spatula
- Weighing paper or boat
- Ultrasonic bath
- Vortex mixer

- High-Performance Liquid Chromatography (HPLC) system with UV detector or Diode Array Detector (DAD)
- UV-Vis Spectrophotometer

Preparation of a Primary Stock Solution (e.g., 1000 µg/mL)

This protocol describes the preparation of a 100 mL primary stock solution of **Akton** at a concentration of 1000 µg/mL in acetonitrile.

- **Tare the Balance:** Place a clean, dry weighing boat on the analytical balance and tare it.
- **Weigh **Akton**:** Accurately weigh approximately 100 mg of the **Akton** analytical standard onto the weighing boat. Record the exact weight.
- **Dissolution:** Carefully transfer the weighed **Akton** to a 100 mL Class A volumetric flask. Use a small amount of HPLC grade acetonitrile to rinse the weighing boat and ensure all the compound is transferred into the flask.
- **Add Solvent:** Add approximately 70-80 mL of acetonitrile to the volumetric flask.
- **Ensure Complete Dissolution:** Gently swirl the flask to dissolve the **Akton**. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- **Bring to Volume:** Allow the solution to return to room temperature. Then, carefully add acetonitrile to the flask until the bottom of the meniscus touches the calibration mark.
- **Homogenize:** Cap the flask and invert it at least 10-15 times to ensure the solution is homogeneous.
- **Label and Store:** Transfer the stock solution to a labeled amber glass vial. The label should include the name of the compound, concentration, solvent, preparation date, and the name of the person who prepared it. Store the solution in a refrigerator at 2-8°C.

Preparation of Working Standard Solutions

Working standard solutions of lower concentrations can be prepared by diluting the primary stock solution. For example, to prepare a 10 µg/mL working standard:

- **Pipette Stock Solution:** Using a calibrated pipette, transfer 1 mL of the 1000 µg/mL primary stock solution into a 100 mL Class A volumetric flask.
- **Dilute:** Add acetonitrile to the flask to the calibration mark.
- **Homogenize:** Cap the flask and invert it several times to ensure thorough mixing.
- **Label and Store:** Transfer to a labeled amber vial and store under the same conditions as the primary stock solution.

Quality Control of Standard Solutions

The concentration and purity of the prepared standard solutions should be verified using appropriate analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is a highly specific and sensitive method for the quantification of **Akton**. The following is a general method that can be optimized for specific instrumentation.

Parameter	Recommended Condition
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection Wavelength	Approximately 220 nm (requires optimization based on UV spectrum)

A calibration curve should be generated by injecting a series of known concentrations of **Akton** standards. The concentration of the prepared solution can then be determined by comparing its peak area to the calibration curve.

UV-Vis Spectrophotometry

For a less specific but simpler quality check, UV-Vis spectrophotometry can be used.

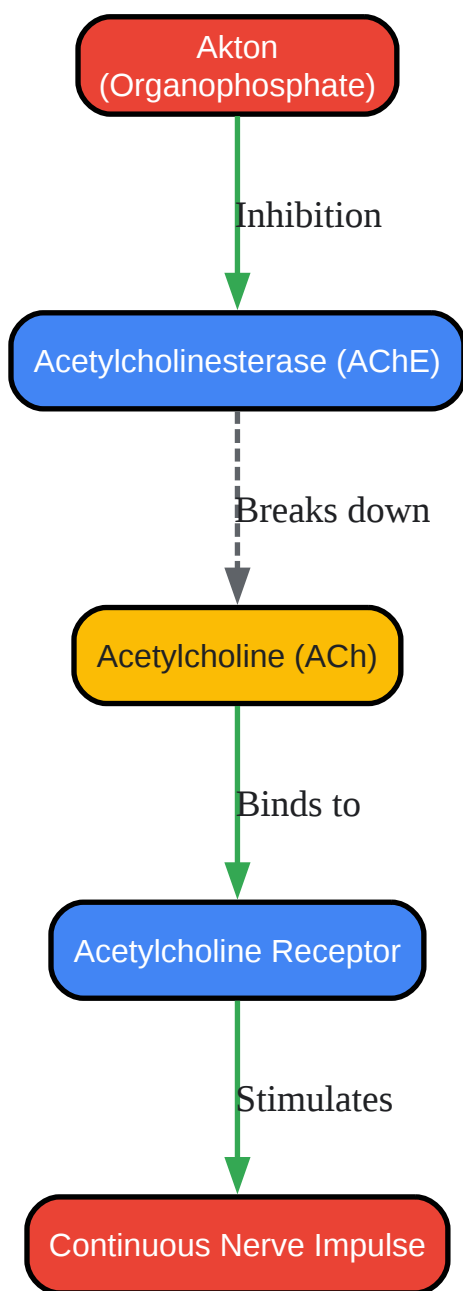
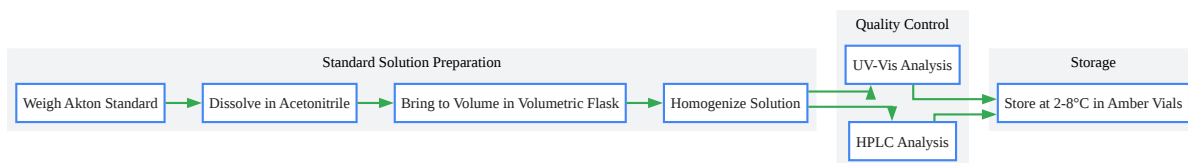
- Determine λ_{max} : Scan a dilute solution of **Akton** (e.g., in acetonitrile) across the UV-Vis range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Prepare Calibration Curve: Prepare a series of dilutions of the **Akton** standard and measure the absorbance of each at the determined λ_{max} .
- Plot Calibration Curve: Plot a graph of absorbance versus concentration.
- Verify Concentration: Measure the absorbance of the prepared standard solution (appropriately diluted to fall within the linear range of the calibration curve) and determine its concentration from the curve.

Storage and Stability

Proper storage is critical to maintain the integrity of **Akton** standard solutions.

- Temperature: Store solutions at 2-8°C. For long-term storage, consider storing at -20°C, but verify the stability of the compound under these conditions.
- Light: Protect solutions from light by using amber glass vials.
- Evaporation: Ensure vials are tightly capped to prevent solvent evaporation, which would alter the concentration.
- General Precautions: Store pesticide standards in a well-ventilated area, segregated from other chemicals to prevent cross-contamination. Always adhere to laboratory safety protocols when handling organophosphates.

Diagrams



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References

- 1. Akton | C₁₂H₁₄Cl₃O₃PS | CID 15649 - PubChem [pubchem.ncbi.nlm.nih.gov]
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